

chemical properties of dimethylarsinous anhydride

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Compound of Interest

Compound Name: *Cacodyl oxide*

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Dimethylarsinous Anhydride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethylarsinous anhydride, also known as **cacodyl oxide**, is an organoarsenic compound with the chemical formula $[(CH_3)_2As]_2O$.^{[1][2][3][4][5]} Historically significant as one of the earliest organometallic compounds synthesized, it is a key component of "Cadet's fuming liquid."^{[1][4]} This document provides a comprehensive overview of the chemical properties, synthesis, and safety considerations for dimethylarsinous anhydride, tailored for a technical audience in research and development.

Chemical and Physical Properties

Dimethylarsinous anhydride is a colorless to yellowish, oily liquid characterized by a potent, garlic-like odor.^[6] It is a toxic compound that requires careful handling in a laboratory setting.^{[1][4]}

Physical Properties

A summary of the key physical properties of dimethylarsinous anhydride is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₄ H ₁₂ As ₂ O	[1][3][5][7]
Molecular Weight	225.98 g/mol	[3][5][7]
Melting Point	-25 °C	[7]
Boiling Point	150 °C at 760 mmHg	[7]
Density	1.482 g/cm ³	[7]
Flash Point	45.9 °C	[7]
Appearance	Colorless to yellowish oily liquid	[6]
Odor	Strong, garlicky	[6]

Chemical Reactivity

Dimethylarsinous anhydride exhibits reactivity characteristic of both organoarsenic compounds and anhydrides. Its key reactions include:

- Oxidation: It can be oxidized to form the more stable cacodylic acid ((CH₃)₂AsO₂H).[6]
- Hydrolysis: In the presence of water, it hydrolyzes to produce cacodyl and other byproducts. [5]
- Reduction: Reduction of dimethylarsinous anhydride yields dimethylarsine.[5]
- Ligand Chemistry: The arsenic atoms in dimethylarsinous anhydride possess lone pairs of electrons, allowing the molecule to act as a ligand in coordination complexes with transition metals.[8]

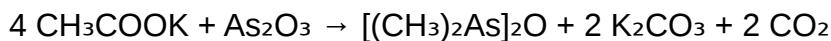
The reactivity of the anhydride linkage is a key feature of its chemistry, making it susceptible to nucleophilic attack.

Experimental Protocols

Synthesis of Dimethylarsinous Anhydride

The classical synthesis of dimethylarsinous anhydride involves the reaction of potassium acetate with arsenic trioxide.[\[1\]](#)[\[4\]](#)[\[9\]](#)

Reaction:



Experimental Procedure (General Description):

- A mixture of potassium acetate and arsenic trioxide is heated in a distillation apparatus.
- The product, a mixture known as Cadet's fuming liquid containing cacodyl and **cacodyl oxide**, is distilled.[\[1\]](#)[\[4\]](#)
- Further purification can be achieved through fractional distillation under an inert atmosphere.
[\[8\]](#)

A detailed, modern experimental protocol with precise quantities, reaction conditions, and purification methods is not readily available in recent literature. Researchers should consult historical sources, such as the work of Bunsen, and adapt the procedure with modern safety standards.

Spectroscopic Properties

While specific, detailed spectra for dimethylarsinous anhydride are not widely published, the expected spectroscopic characteristics can be inferred from the general properties of anhydrides and organoarsenic compounds.

Infrared (IR) Spectroscopy

Anhydrides are known to exhibit two characteristic carbonyl (C=O) stretching bands in their IR spectra due to symmetric and asymmetric stretching modes. However, dimethylarsinous anhydride does not contain carbonyl groups. Its IR spectrum would be dominated by absorptions corresponding to:

- As-C bonds: Stretching and bending vibrations.
- C-H bonds: Stretching and bending vibrations of the methyl groups.

- As-O-As bond: A characteristic stretching vibration.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: A single sharp peak would be expected for the chemically equivalent protons of the four methyl groups. The chemical shift would be influenced by the electronegativity of the arsenic atom.
- ^{13}C NMR: A single resonance would be expected for the four equivalent methyl carbons.

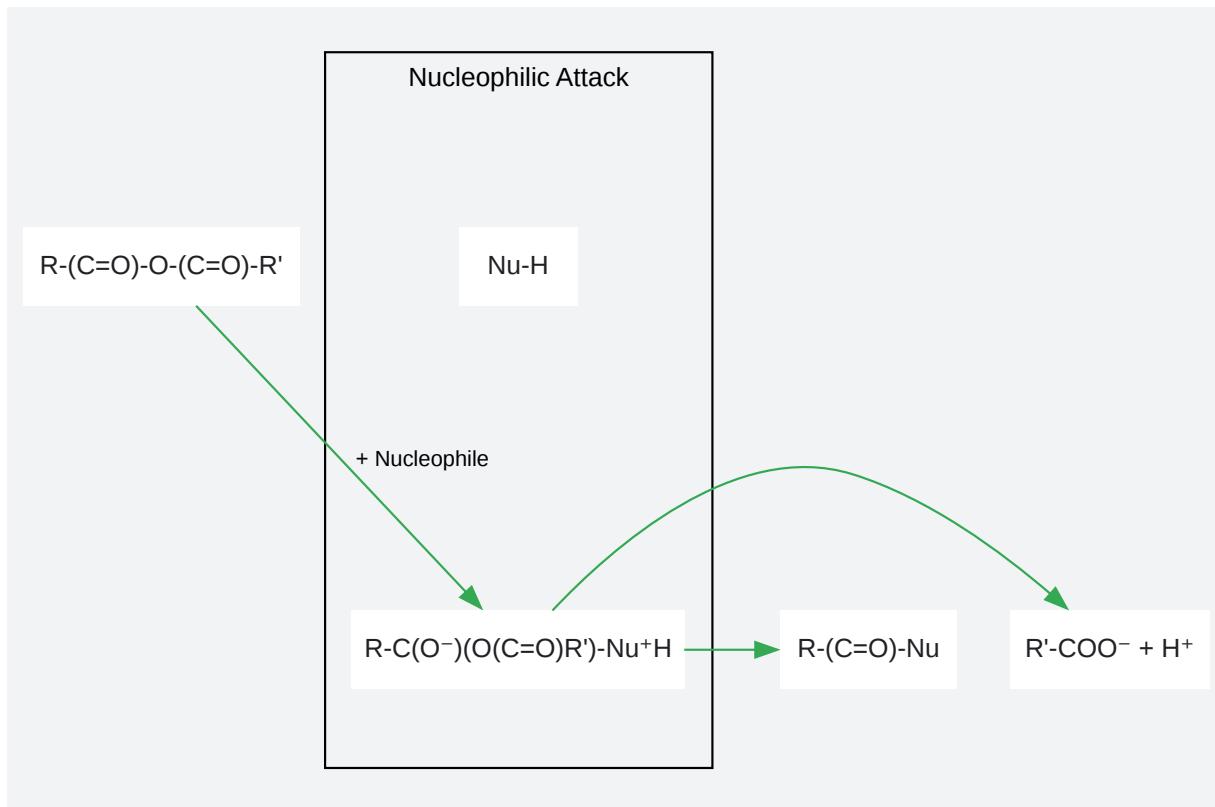
Mass Spectrometry

The mass spectrum would be expected to show the molecular ion peak (M^+) at m/z 225.98. Fragmentation patterns would likely involve the loss of methyl groups and cleavage of the As-O-As bond. A study on dimethylthioarsinic anhydride, a related compound, showed a characteristic molecular ion upon dissolution in water and analysis by LC-ESI-MS.[\[10\]](#)

Visualizations

General Reaction Pathway of Anhydrides

The following diagram illustrates the general mechanism of nucleophilic acyl substitution for an anhydride, which is analogous to the reactivity of the As-O-As bond in dimethylarsinous anhydride towards certain nucleophiles.

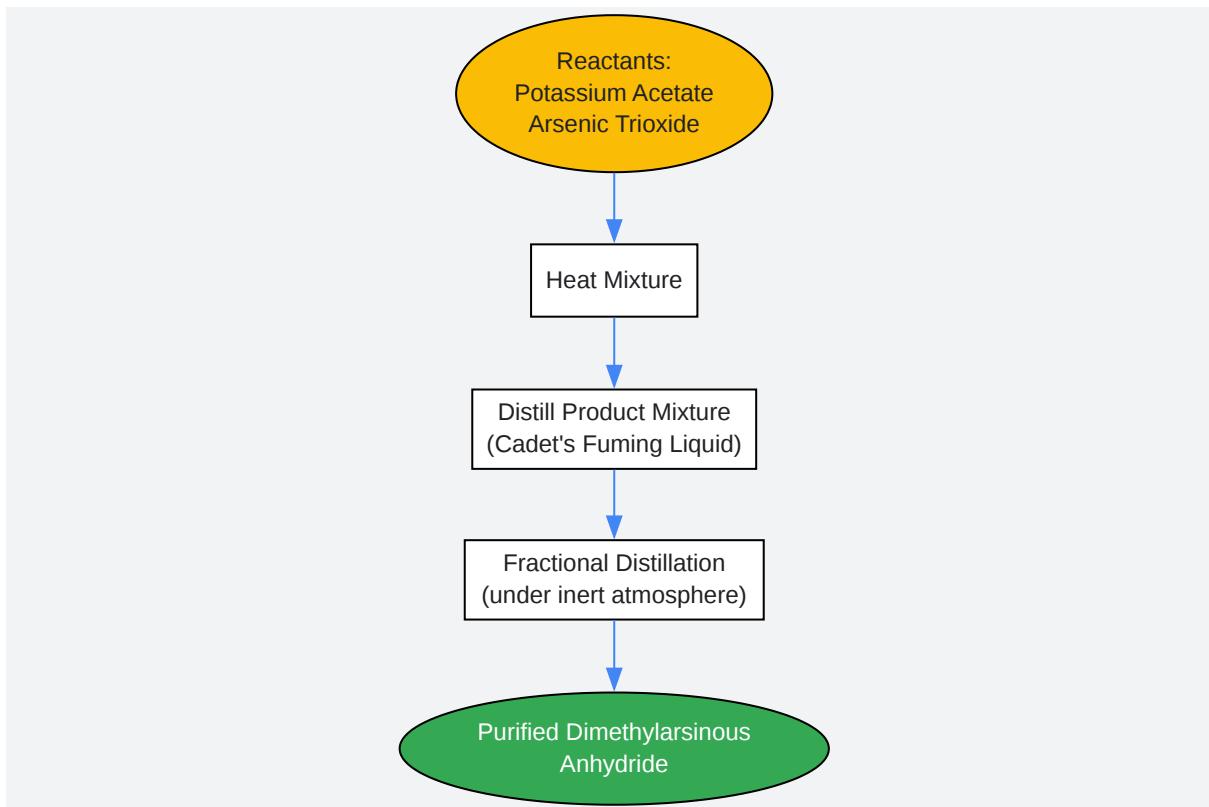


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Caption: General mechanism of nucleophilic acyl substitution on an anhydride.

Experimental Workflow for Synthesis

The following diagram outlines a general workflow for the synthesis and purification of dimethylarsinous anhydride.

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Caption: Simplified workflow for the synthesis of dimethylarsinous anhydride.

Safety and Handling

Dimethylarsinous anhydride is a highly toxic organoarsenic compound and must be handled with extreme caution. While a specific Safety Data Sheet (SDS) is not readily available, the following precautions for handling arsenic compounds should be strictly followed.[11][12][13][14]

Personal Protective Equipment (PPE)

- Respiratory Protection: A full-face respirator with appropriate cartridges should be used, especially when there is a risk of aerosol or vapor generation.[11] All manipulations should be conducted in a certified chemical fume hood.[12][14]

- Skin Protection: Chemical-resistant gloves (e.g., nitrile), a lab coat, and impervious boots should be worn.[11][12]
- Eye Protection: Chemical safety goggles and a face shield are mandatory.[11]

Handling Procedures

- Work in a well-ventilated area, specifically a designated fume hood for handling highly toxic substances.[12][14]
- Avoid all contact with skin, eyes, and clothing.[12][14]
- Do not eat, drink, or smoke in the laboratory.[11][12]
- Wash hands thoroughly after handling.[12][14]
- All equipment used should be decontaminated after use.[12]

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[12]
- The storage area should be secure and accessible only to authorized personnel.
- Store away from incompatible materials such as oxidizing agents and strong acids.

Spill and Waste Disposal

- In case of a spill, evacuate the area and follow established emergency procedures for hazardous materials.
- All waste materials, including contaminated PPE and cleaning materials, must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[12]

Conclusion

Dimethylarsinous anhydride is a historically important and reactive organoarsenic compound. This guide provides a consolidated resource on its chemical and physical properties, a general overview of its synthesis, and critical safety and handling information. Due to its high toxicity, all

work with this compound must be conducted with appropriate engineering controls and personal protective equipment. Further research into its spectroscopic characterization and the development of detailed, modern synthetic protocols would be beneficial to the scientific community.

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